

Celestone (Betamethasone) Cellular Signaling in Immune Cells: A Technical Guide

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Compound of Interest

Compound Name: Celestone

Cat. No.: B7835860

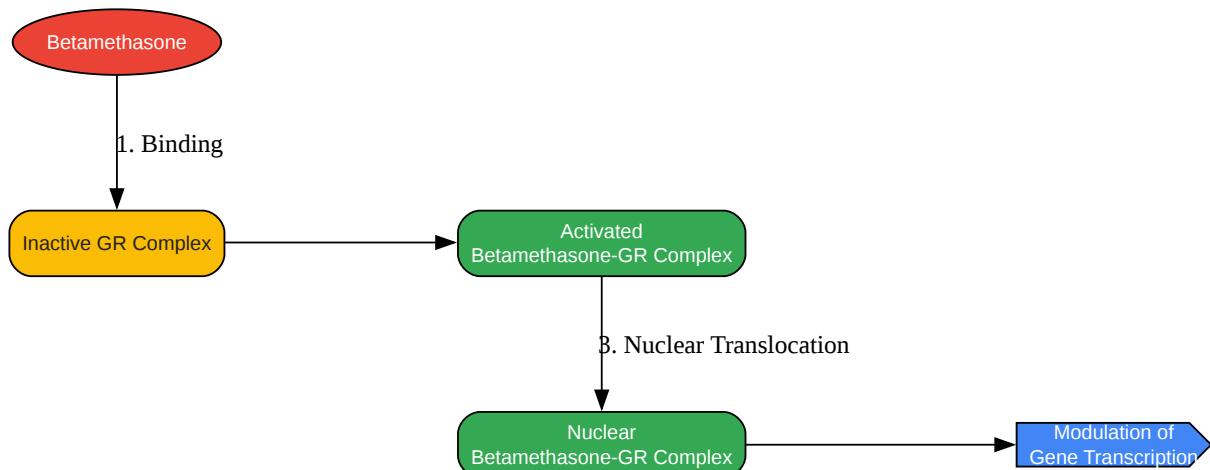
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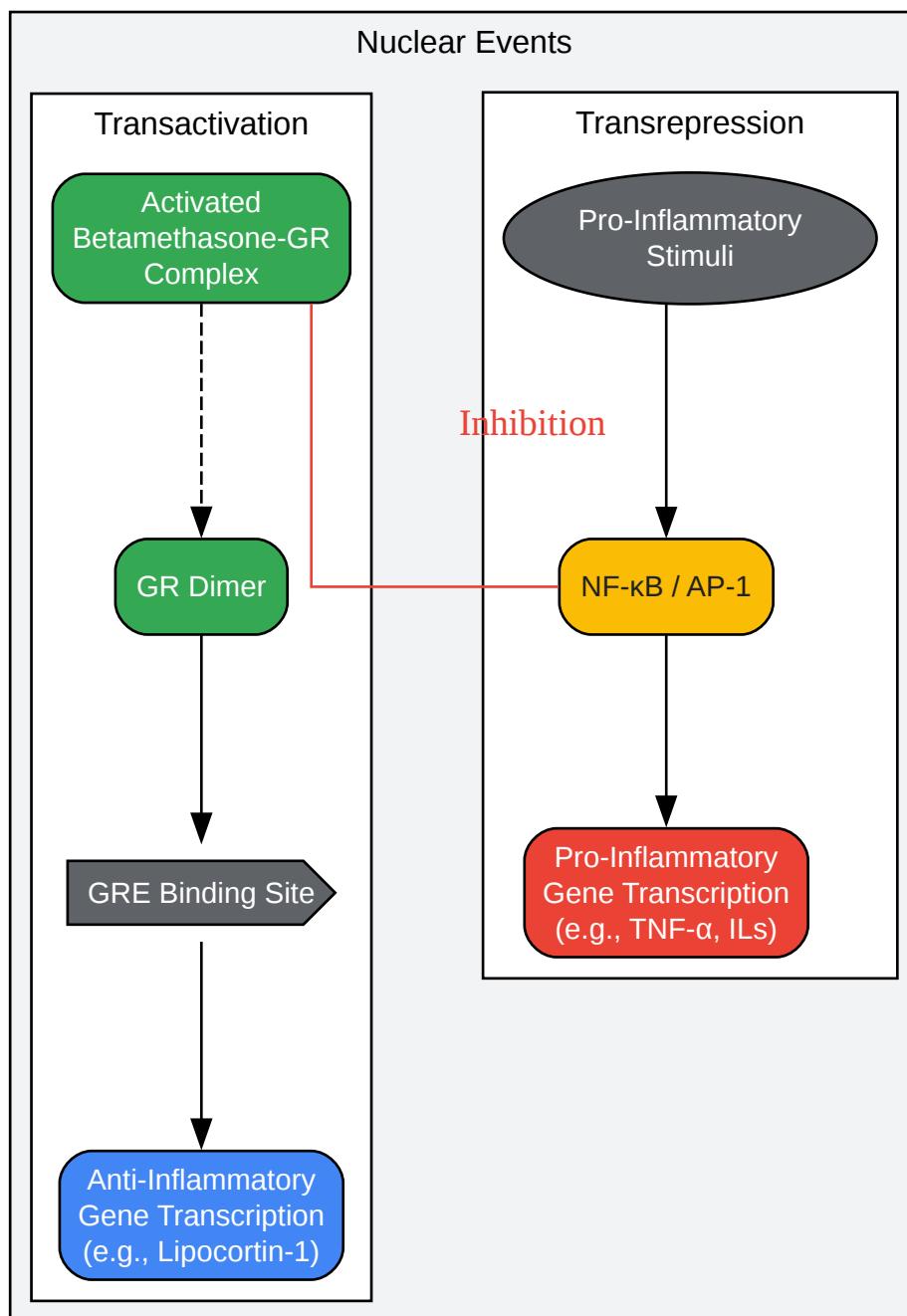
For Researchers, Scientists, and Drug Development Professionals

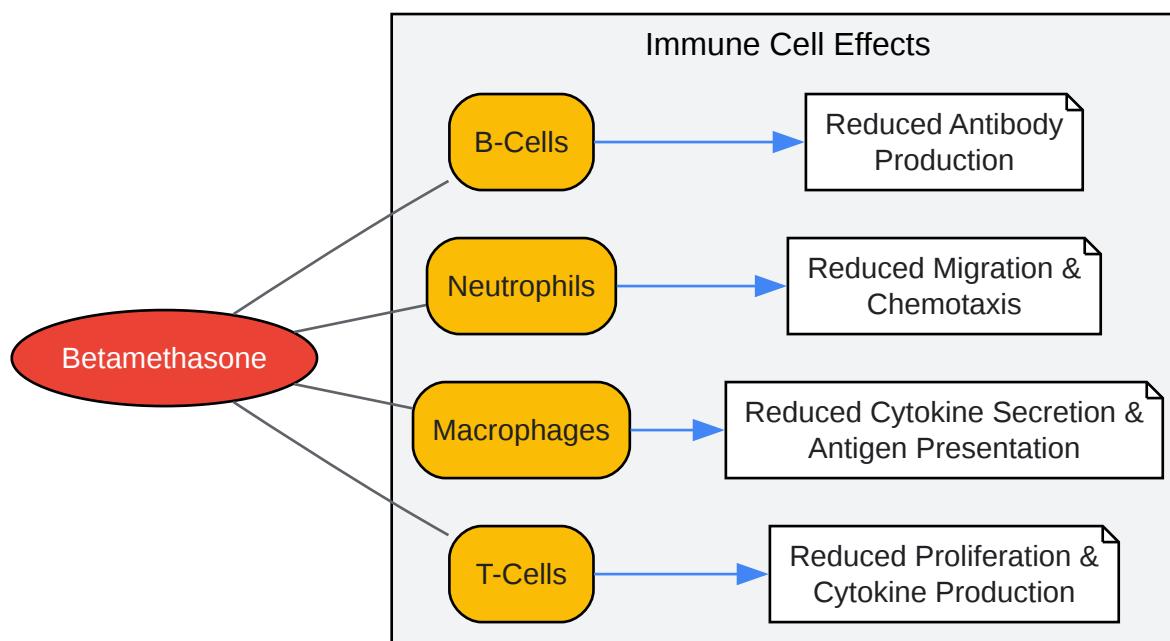
This technical guide provides an in-depth exploration of the molecular mechanisms and cellular signaling pathways through which **Celestone** (betamethasone), a potent synthetic glucocorticoid, exerts its anti-inflammatory and immunosuppressive effects on the immune system.

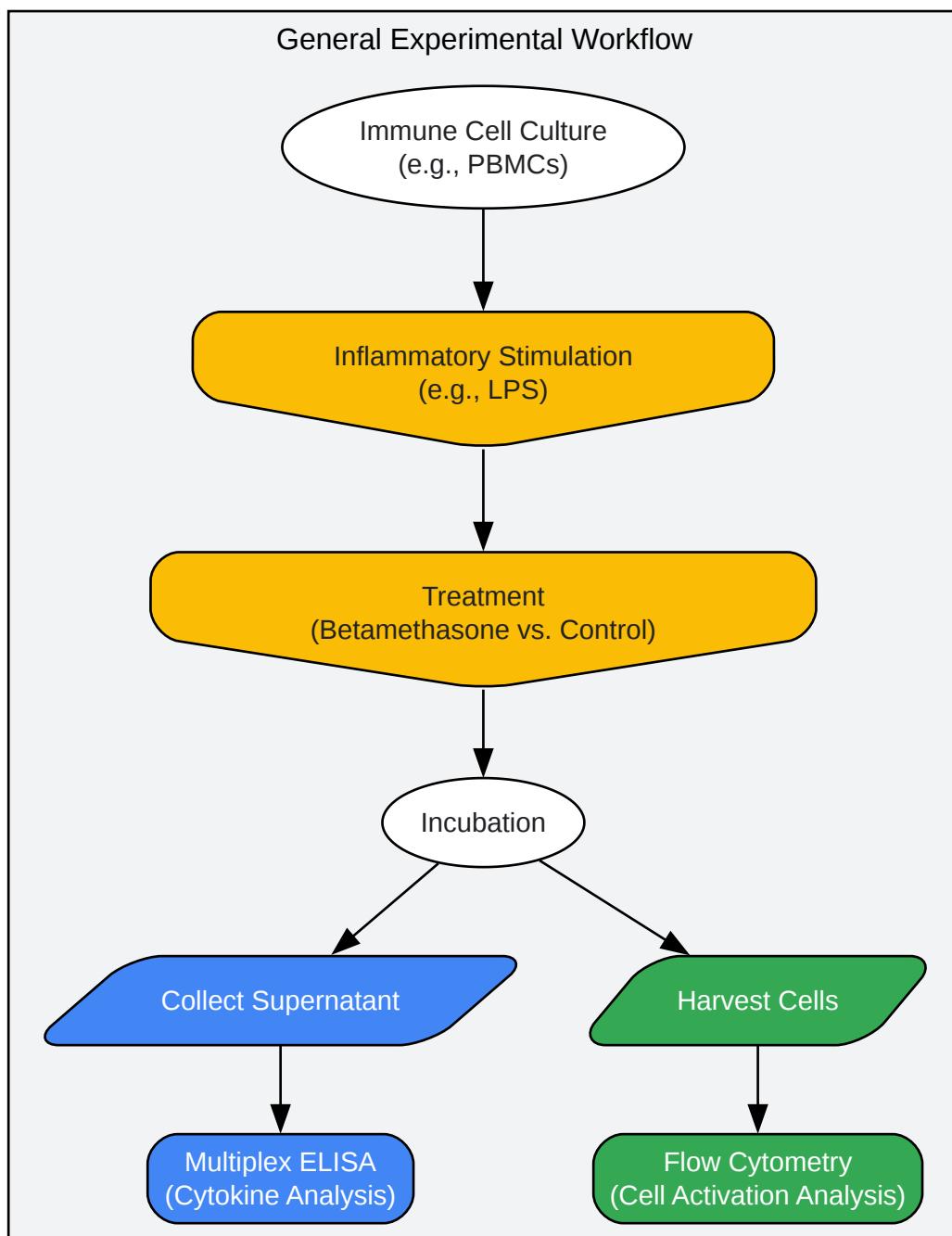
Core Mechanism: The Glucocorticoid Receptor Pathway

Betamethasone, a lipophilic molecule, passively diffuses across the cell membrane of immune cells.^[1] In the cytoplasm, it binds to the glucocorticoid receptor (GR), which is part of a multiprotein complex.^{[1][2][3]} This binding event triggers a conformational change in the GR, leading to its dissociation from chaperone proteins and subsequent translocation into the nucleus.^{[1][4]} Once in the nucleus, the activated betamethasone-GR complex modulates gene expression through two primary genomic mechanisms: transactivation and transrepression.^[5]









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